

In-Depth Technical Guide: 2-(Bromomethyl)-3,5-dichloropyrazine

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Compound of Interest

Compound Name: 2-(Bromomethyl)-3,5-dichloropyrazine

CAS No.: 1803606-92-9

Cat. No.: B1379460

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Abstract

This technical guide provides a comprehensive overview of **2-(bromomethyl)-3,5-dichloropyrazine**, a pivotal reagent in contemporary drug discovery and development. The document details its physicochemical properties, synthesis, and reactivity, with a particular focus on its application as a versatile building block in medicinal chemistry. Authored for researchers, scientists, and drug development professionals, this guide synthesizes technical data with practical insights to facilitate its effective use in the laboratory.

Core Compound Overview

2-(Bromomethyl)-3,5-dichloropyrazine is a halogenated heterocyclic compound featuring a highly reactive bromomethyl group attached to a dichloropyrazine core. This structural arrangement makes it an excellent electrophile for introducing the 3,5-dichloropyrazinylmethyl moiety into various molecular scaffolds. The pyrazine ring is a well-established pharmacophore found in numerous approved therapeutic agents, and the chloro- and bromo-substituents offer opportunities for further synthetic diversification.

Physicochemical Properties

A precise understanding of the physical characteristics of **2-(bromomethyl)-3,5-dichloropyrazine** is fundamental for its handling, storage, and application in chemical synthesis.

Property	Value
CAS Number	1803606-92-9[1]
Molecular Formula	C ₅ H ₃ BrCl ₂ N ₂ [1]
Molecular Weight	241.90 g/mol [1]
Appearance	Solid
Storage Temperature	2-8°C[1]

Synthesis and Purification

The synthesis of **2-(bromomethyl)-3,5-dichloropyrazine** is typically achieved through the radical bromination of 2-methyl-3,5-dichloropyrazine. This reaction is a cornerstone of its production and relies on well-established principles of free-radical chemistry.

Experimental Protocol: Radical Bromination

Objective: To synthesize **2-(bromomethyl)-3,5-dichloropyrazine** from 2-methyl-3,5-dichloropyrazine.

Materials:

- 2-Methyl-3,5-dichloropyrazine
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Anhydrous carbon tetrachloride (CCl₄) or other suitable non-polar solvent
- Saturated aqueous sodium bicarbonate (NaHCO₃)

- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and ethyl acetate

Procedure:

- **Reaction Setup:** A solution of 2-methyl-3,5-dichloropyrazine in anhydrous CCl_4 is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Reagent Addition:** N-Bromosuccinimide (typically 1.1 equivalents) and a catalytic amount of AIBN are added to the solution.
- **Initiation and Propagation:** The reaction mixture is heated to reflux to initiate the decomposition of AIBN, which in turn initiates the radical chain reaction. The reaction is monitored for completion by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and filtered to remove the succinimide byproduct. The filtrate is then washed sequentially with saturated aqueous NaHCO_3 and brine to remove unreacted NBS and other aqueous-soluble impurities.
- **Drying and Concentration:** The organic layer is dried over anhydrous MgSO_4 or Na_2SO_4 , filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude product is purified by silica gel column chromatography using a suitable eluent system, such as a gradient of ethyl acetate in hexanes, to afford the pure **2-(bromomethyl)-3,5-dichloropyrazine**.

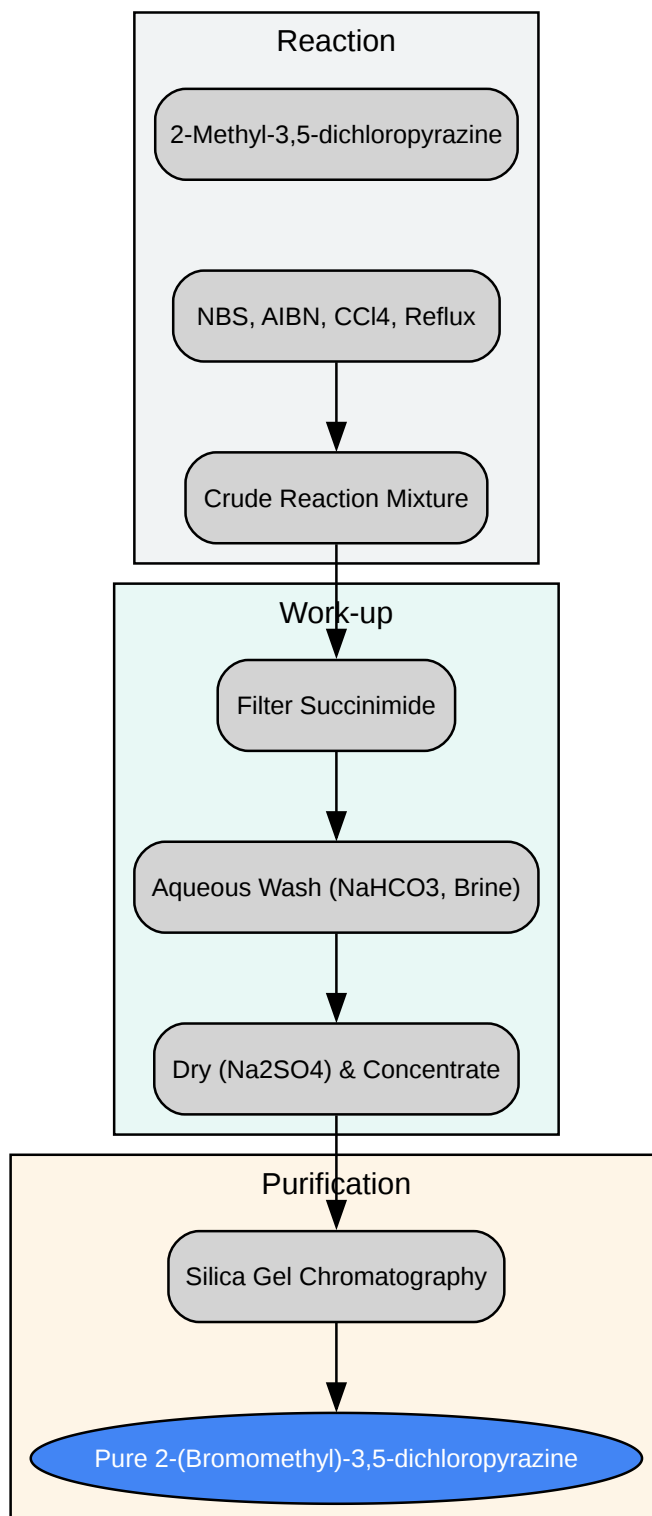
Rationale for Experimental Choices:

- **N-Bromosuccinimide (NBS):** NBS is the preferred brominating agent for allylic and benzylic C-H bonds as it provides a low, constant concentration of bromine radicals, minimizing side reactions.

- Azobisisobutyronitrile (AIBN): AIBN is a reliable radical initiator that decomposes at a convenient rate upon heating, providing a steady stream of radicals to propagate the reaction.
- Solvent: A non-polar, inert solvent like CCl_4 is ideal as it does not interfere with the radical mechanism.
- Purification: Column chromatography is essential to separate the desired product from unreacted starting material, the succinimide byproduct, and any over-brominated species.

Synthesis Workflow

Synthesis of 2-(Bromomethyl)-3,5-dichloropyrazine



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Caption: A flowchart illustrating the key stages in the synthesis and purification of **2-(bromomethyl)-3,5-dichloropyrazine**.

Reactivity and Mechanistic Considerations

The synthetic utility of **2-(bromomethyl)-3,5-dichloropyrazine** stems from its high reactivity towards nucleophiles. The electron-withdrawing nature of the dichloropyrazine ring enhances the electrophilicity of the benzylic carbon, making it an excellent substrate for SN2 reactions.

Nucleophilic Substitution Reactions

This compound readily undergoes substitution reactions with a wide array of nucleophiles, including:

- O-Nucleophiles: Alcohols and phenols for the formation of ethers.
- N-Nucleophiles: Amines, amides, and heterocycles for the synthesis of N-alkylated products.
- S-Nucleophiles: Thiols and thioamides to generate thioethers.
- C-Nucleophiles: Enolates and other carbanions for the formation of new carbon-carbon bonds.

Reaction Mechanism

Caption: A generalized SN2 reaction mechanism involving **2-(bromomethyl)-3,5-dichloropyrazine** and a nucleophile.

Applications in Drug Development

The 3,5-dichloropyrazinylmethyl moiety, readily installed using **2-(bromomethyl)-3,5-dichloropyrazine**, is a privileged fragment in medicinal chemistry. Its incorporation into small molecules can significantly modulate their biological activity, selectivity, and pharmacokinetic properties. This is attributed to the unique electronic and steric properties of the dichloropyrazine ring system.

Safety and Handling

2-(Bromomethyl)-3,5-dichloropyrazine is a reactive and potentially hazardous chemical. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. It is classified as an irritant and may cause skin and eye irritation.[2][3][4][5] In case of exposure, affected areas should be flushed with copious amounts of water, and medical attention should be sought. Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.

References

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